

adipic acid solubility in different organic solvents

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Compound of Interest

Compound Name: Adipic Acid

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An In-depth Technical Guide on the Solubility of **Adipic Acid** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Adipic acid, a dicarboxylic acid with the formula $\text{HOOC}(\text{CH}_2)_4\text{COOH}$, is a crucial component in the synthesis of polymers, particularly nylon 6,6.[1] Its utility extends to the food industry as a flavor enhancer and gelling agent, and in medicine as a matrix for controlled drug release. A thorough understanding of its solubility in various organic solvents is paramount for process design, purification, and formulation development in these fields. This technical guide provides a comprehensive overview of the solubility of **adipic acid** in a range of organic solvents, detailed experimental methodologies for solubility determination, and a summary of key quantitative data.

Factors Influencing Adipic Acid Solubility

The solubility of **adipic acid** is primarily governed by the principle of "like dissolves like," where polar solutes tend to dissolve in polar solvents and non-polar solutes in non-polar solvents.

Adipic acid, with its two carboxylic acid groups, is a polar molecule. Its solubility in organic solvents is influenced by several factors:

- **Solvent Polarity:** **Adipic acid** exhibits higher solubility in polar solvents such as alcohols and acetone, which can engage in hydrogen bonding with its carboxylic acid groups.[1][2] It is

less soluble in non-polar solvents like benzene and petroleum ether.[1]

- Temperature: The solubility of **adipic acid** in most organic solvents is strongly dependent on temperature, generally increasing with a rise in temperature.[2][3][4] This positive correlation is a key factor in crystallization processes used for its purification.
- pH: In protic solvents, the pH can influence the ionization state of the carboxylic acid groups, thereby affecting solubility.[2]

Quantitative Solubility Data

The following tables summarize the mole fraction solubility (x) of **adipic acid** in various organic solvents at different temperatures (T/K). The data has been compiled from various scientific sources.

Table 1: Solubility of **Adipic Acid** in Alcohols and Acetone

Solvent	Temperature (K)	Mole Fraction Solubility (x)	Reference
Methanol	273.15	0.0485	[5]
	293.15	[5]	
	313.15	[5]	
	333.15	[5]	
Ethanol	273.15	0.0402	[5]
	293.15	[5]	
	313.15	[5]	
	333.15	[5]	
Propanol	273.15	0.0335	[5]
	293.15	[5]	
	313.15	[5]	
	333.15	[5]	
Isopropanol	273.15	0.0258	[5]
	293.15	[5]	
	313.15	[5]	
	333.15	[5]	
n-Butanol	273.15	0.0295	[5]
	293.15	[5]	
	313.15	[5]	
	333.15	[5]	
tert-Butanol	273.15	0.0215	[5]
	293.15	[5]	
	313.15	[5]	

333.15	0.0880	[5]	
Acetone	298.15	0.0634	[6]
303.15	0.0752	[6]	
308.15	0.0885	[6]	
313.15	0.1035	[6]	
318.15	0.1204	[6]	
323.15	0.1393	[6]	

Table 2: Solubility of **Adipic Acid** in Other Organic Solvents

Solvent	Temperature (K)	Mole Fraction Solubility (x)	Reference
1,4-Dioxane	283.15	0.0480	[5]
	293.15	0.0650	
	313.15	0.1120	
	333.15	0.1780	
Acetic Acid	283.15	0.0290	[5]
	293.15	0.0420	
	313.15	0.0780	
	333.15	0.1350	
Cyclohexanone	293.15	0.0315	[4]
	313.15	0.0630	
	333.15	0.1177	
	353.15	0.2081	
Cyclohexanol	293.15	0.0238	[4]
	313.15	0.0487	
	333.15	0.0925	
	353.15	0.1642	
N,N-Dimethylformamide	293.15	0.1167	[4]
	313.15	0.1983	
	333.15	0.3162	
	353.15	0.4789	
N,N-Dimethylacetamide	293.15	0.1011	[4]

313.15	0.1698	[4]	
333.15	0.2691	[4]	
353.15	0.4087	[4]	
Dimethyl Sulfoxide	293.15	0.1352	[4]
313.15	0.2221	[4]	
333.15	0.3448	[4]	
353.15	0.5098	[4]	
Chloroform	298.15	0.0007	[6]
308.15	0.0011	[6]	
318.15	0.0016	[6]	
328.15	0.0024	[6]	
Toluene	298.15	0.0004	[6]
308.15	0.0006	[6]	
318.15	0.0010	[6]	
328.15	0.0015	[6]	

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for reliable data. Several methods are employed, with the isothermal shake-flask method being a classical and widely used technique. More modern instrumental methods offer automation and real-time analysis.

Isothermal Shake-Flask Method

This gravimetric method is considered a gold standard for its simplicity and reliability.[7]

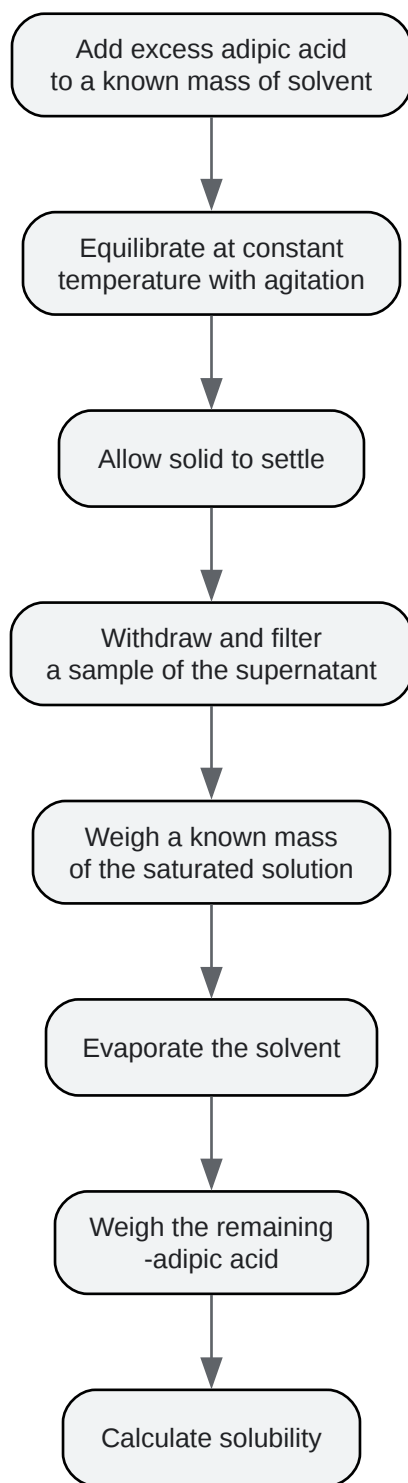
Materials:

- **Adipic acid** (high purity)

- Solvent of interest (analytical grade)
- Thermostatic shaker or water bath with temperature control ($\pm 0.1^{\circ}\text{C}$)
- Sintered glass filter or syringe filter (pore size appropriate to retain solid particles)
- Analytical balance
- Drying oven

Procedure:

- An excess amount of **adipic acid** is added to a known mass of the solvent in a sealed flask.
- The flask is placed in a thermostatic shaker or water bath set to the desired temperature.
- The mixture is agitated for a sufficient time to ensure equilibrium is reached (typically 24-72 hours). It is essential to confirm that solid **adipic acid** remains, indicating a saturated solution.
- After reaching equilibrium, agitation is stopped, and the solid particles are allowed to settle.
- A sample of the supernatant is carefully withdrawn using a pre-heated or pre-cooled syringe to avoid temperature-induced precipitation. The sample is immediately filtered to remove any suspended solid particles.
- A known mass of the clear, saturated solution is transferred to a pre-weighed container.
- The solvent is evaporated from the solution in a drying oven at a temperature below the melting point of **adipic acid** until a constant weight is achieved.
- The mass of the remaining **adipic acid** is determined by weighing.
- The solubility is calculated as the mass of dissolved **adipic acid** per mass of solvent or as a mole fraction.



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Isothermal Shake-Flask Method Workflow

Dynamic (Laser) Method

This method involves monitoring the dissolution of the solid in a solvent as the temperature is changed.

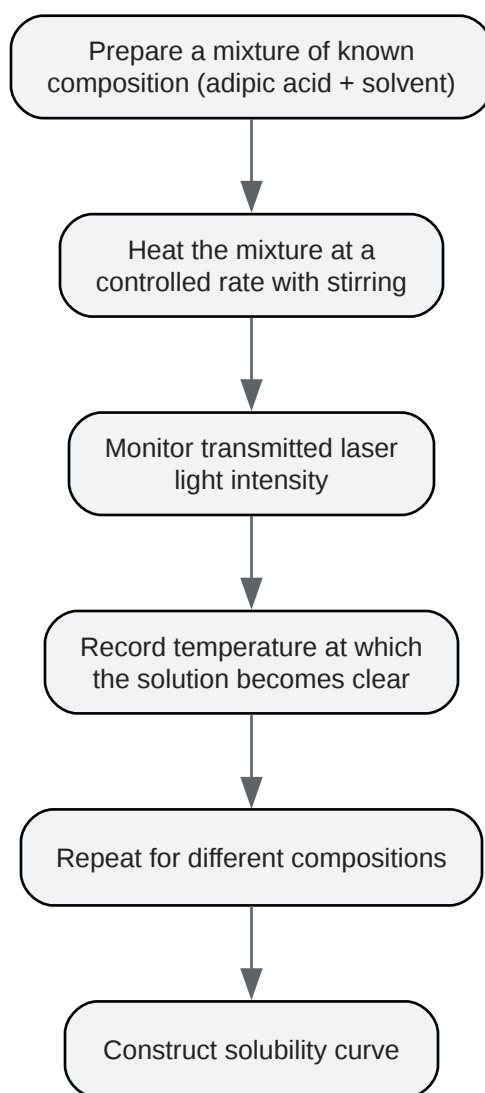
Apparatus:

- Jacketed glass vessel with a stirrer
- Temperature controller and sensor
- Laser light source and detector

Procedure:

- A mixture of **adipic acid** and the solvent with a known composition is prepared in the glass vessel.
- The mixture is heated at a controlled rate while being stirred.
- A laser beam is passed through the solution, and the transmitted light intensity is monitored.
- As the temperature increases, the **adipic acid** dissolves, and the solution becomes clear. The temperature at which the last solid particle disappears is recorded as the saturation temperature for that specific composition. This point is marked by a sharp change in the transmitted light intensity.
- By repeating this process with different compositions, a solubility curve can be constructed.

[4]



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Dynamic Laser Method Workflow

In-situ ATR-FTIR Spectroscopy and Calorimetry

This modern approach allows for real-time, in-situ determination of solubility.

Apparatus:

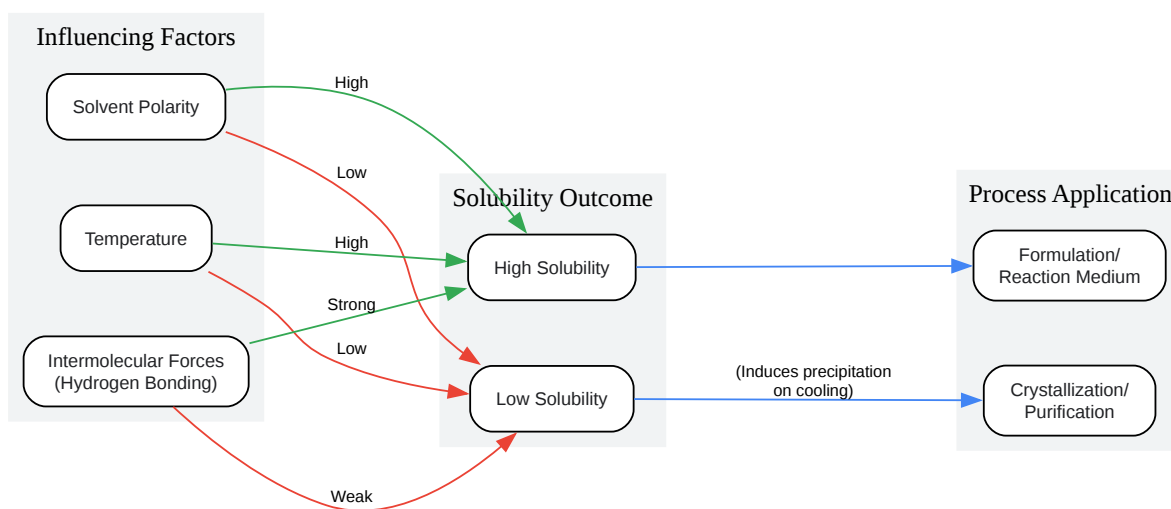
- Reaction calorimeter (e.g., RC1e) equipped with an Attenuated Total Reflectance-Fourier Transform Infrared (ATR-FTIR) probe and a heat flow sensor.[8]

Procedure:

- A known mass of the solvent is placed in the reactor at a constant temperature.
- **Adipic acid** is added in successive, known amounts.
- The ATR-FTIR probe monitors the concentration of dissolved **adipic acid** in real-time by measuring the absorbance of characteristic infrared bands.
- The heat flow sensor measures the heat of solution for each addition.
- The saturation point is identified when the addition of more **adipic acid** does not lead to an increase in the dissolved concentration (as indicated by the FTIR spectrum) and a significant change in the heat flow profile is observed.
- This process is repeated at different temperatures to generate the solubility curve.[8]

Logical Relationships in Solubility Studies

The selection of an appropriate solvent and operating conditions for processes involving **adipic acid** is a critical decision that depends on a logical evaluation of its solubility behavior.



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Factors Influencing Adipic Acid Solubility and Process Application

Conclusion

The solubility of **adipic acid** in organic solvents is a fundamental property that dictates its behavior in various industrial and research applications. This guide has provided a compilation of quantitative solubility data, detailed experimental protocols for its determination, and a visualization of the logical relationships governing its solubility. For researchers, scientists, and drug development professionals, this information serves as a valuable resource for optimizing processes such as crystallization, reaction engineering, and the formulation of **adipic acid**-based products. The provided experimental workflows can guide the design of accurate and reliable solubility studies.

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